

# Buflomedil Hydrochloride: A Technical Literature Review

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## Compound of Interest

Compound Name: Buflomedil Hydrochloride

Cat. No.: B1668038

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## Executive Summary

**Buflomedil hydrochloride** is a vasoactive agent historically used in the management of peripheral and cerebral vascular diseases, most notably for symptomatic relief of intermittent claudication. Its therapeutic action is attributed to a multifaceted mechanism involving vasodilation, improved blood rheology, and antiplatelet effects. However, due to a narrow therapeutic index and the risk of severe neurological and cardiac adverse events, buflomedil has been withdrawn from the market in many countries. This technical guide provides a comprehensive review of the research on **buflomedil hydrochloride**, summarizing its mechanism of action, pharmacokinetics, clinical efficacy, and the safety concerns that led to its discontinuation. This document synthesizes quantitative data into structured tables, details key experimental methodologies, and provides visual representations of critical pathways and workflows to serve as a resource for researchers in pharmacology and drug development.

## Mechanism of Action

**Buflomedil hydrochloride** exerts its pharmacological effects through several mechanisms, primarily aimed at improving blood flow and tissue oxygenation.<sup>[1][2]</sup>

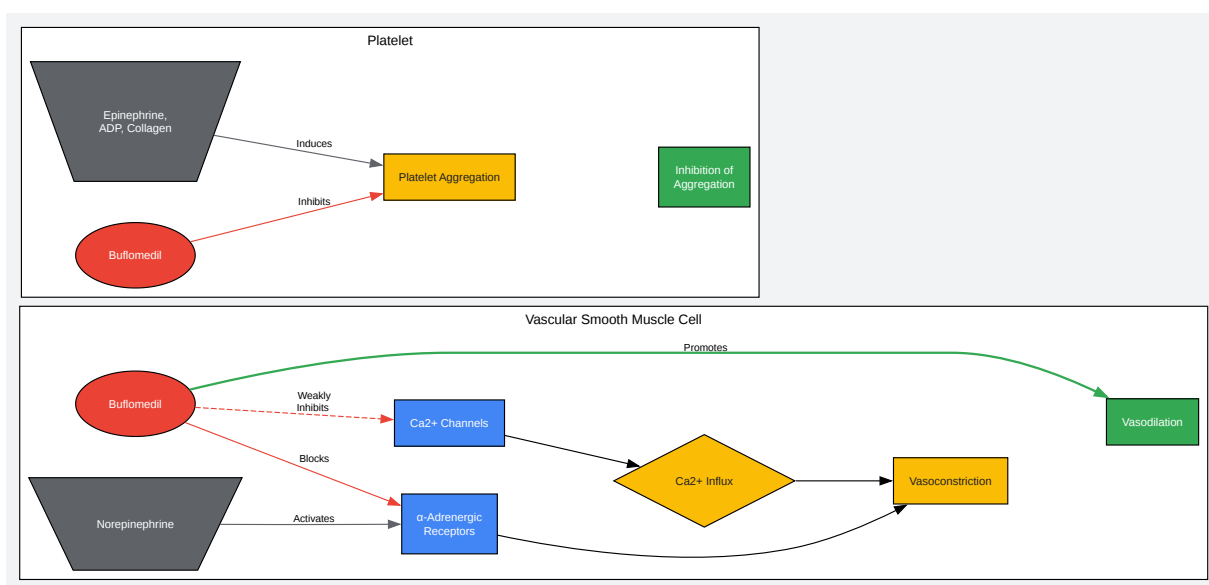
- **Alpha-Adrenoceptor Antagonism:** The principal mechanism is the non-selective blockade of alpha-1 and alpha-2 adrenergic receptors on vascular smooth muscle.<sup>[3][4]</sup> By antagonizing

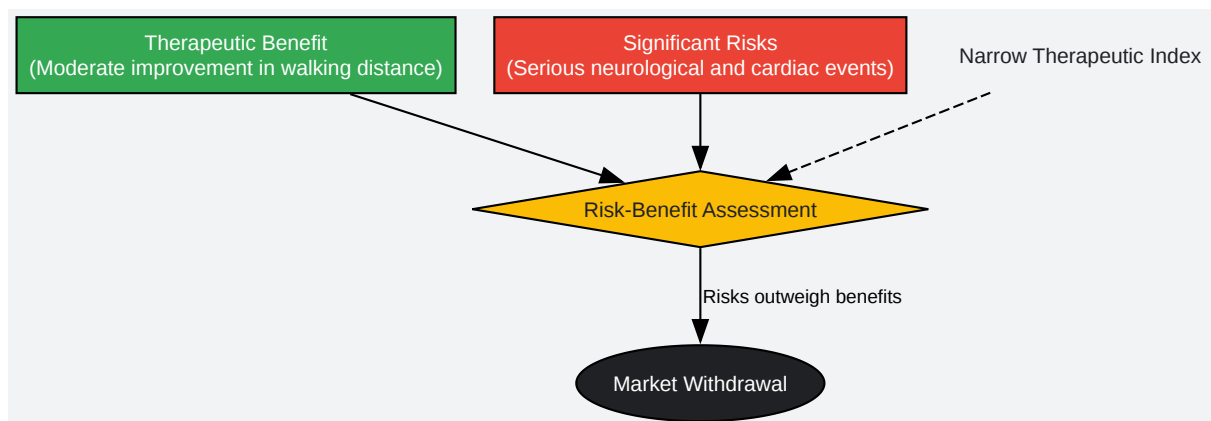
these receptors, buflomedil inhibits the vasoconstrictive effects of catecholamines like norepinephrine, leading to vasodilation and increased peripheral blood flow.[1][2]

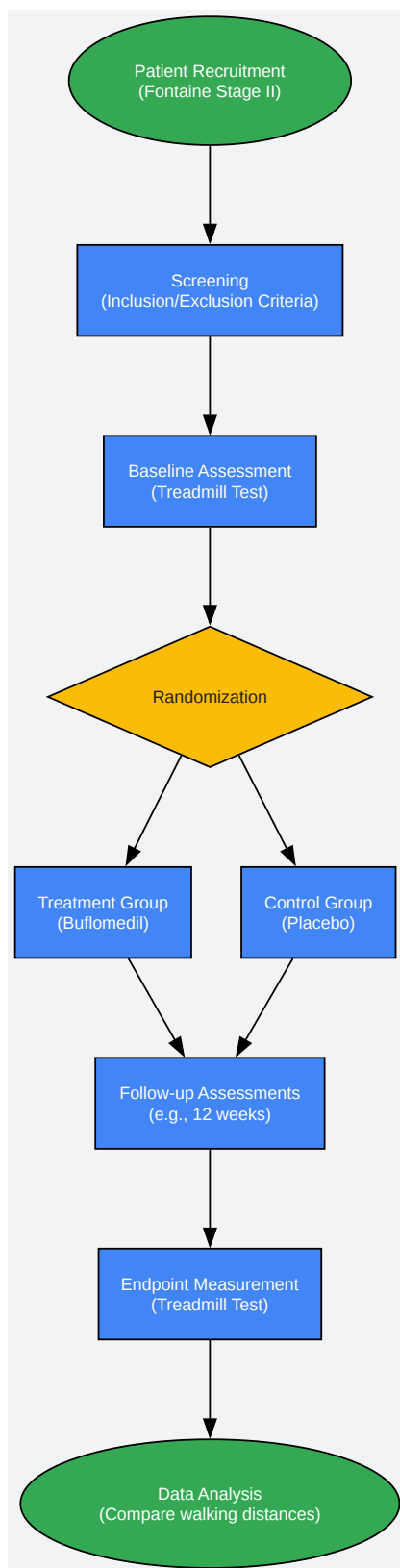
- **Improvement of Blood Rheology:** Buflomedil has been shown to enhance the deformability of red blood cells, which is crucial for their passage through narrow capillaries in the microcirculation.[5] It also reduces blood viscosity, further contributing to improved blood flow.[6]
- **Inhibition of Platelet Aggregation:** The drug exhibits anti-platelet aggregation properties, reducing the tendency of platelets to clump together.[2][5] This effect is particularly noted against epinephrine-induced aggregation and, to a lesser extent, against ADP and collagen-induced aggregation.[2]
- **Weak Calcium Channel Modulation:** Buflomedil has a weak calcium channel blocking activity.[2] By modulating calcium influx into vascular smooth muscle cells, it contributes to smooth muscle relaxation and vasodilation.[2]

## Signaling Pathway

The vasodilatory and antiplatelet effects of buflomedil are mediated through the following signaling pathways:







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